

Application Notes and Protocols: ML406 In Vitro Assay for Mycobacterium tuberculosis

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Audience: Researchers, scientists, and drug development professionals.

Introduction

ML406 is a potent small-molecule inhibitor of Mycobacterium tuberculosis (M.tb) 7,8-diaminopelargonic acid synthase (BioA), a critical enzyme in the biotin biosynthesis pathway.[1] [2] The essentiality of this pathway for M.tb survival and the absence of a homologous pathway in humans make BioA an attractive target for the development of novel anti-tubercular agents. This document provides detailed protocols for the in vitro evaluation of **ML406** and other potential inhibitors targeting M.tb.

Quantitative Data Summary

The inhibitory activity of **ML406** has been characterized through both biochemical and wholecell assays. The key quantitative data are summarized in the table below for easy comparison.

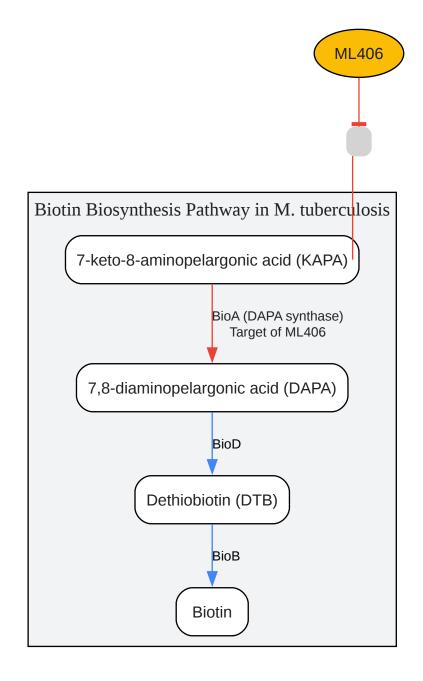
Assay Type	Target/Strain	Parameter	Value	Reference
Biochemical Assay	M. tuberculosis BioA (DAPA synthase)	IC50	30 nM	[1]
Whole-Cell Assay	Wild-Type M. tuberculosis (H37Rv)	IC50	3.2 μΜ	[1]



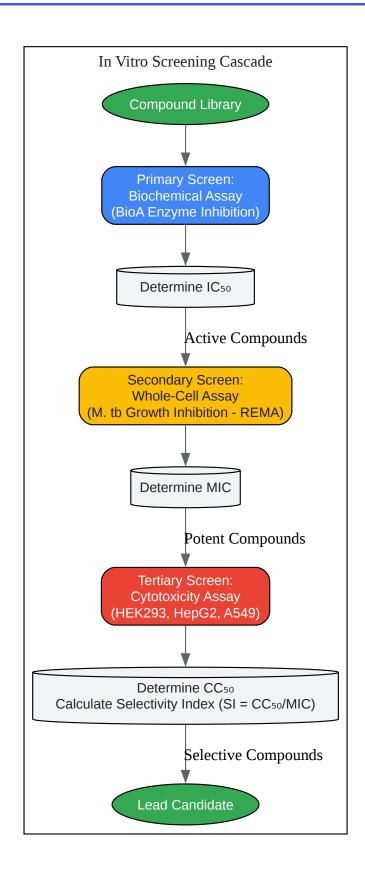
Signaling Pathway

ML406 targets the biotin biosynthesis pathway in Mycobacterium tuberculosis by inhibiting the enzyme BioA. This pathway is crucial for the bacterium's survival.









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References

- 1. System for Efficacy and Cytotoxicity Screening of Inhibitors Targeting Intracellular Mycobacterium tuberculosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Resazurin Tube Method: Rapid, Simple, and Inexpensive Method for Detection of Drug Resistance in the Clinical Isolates of Mycobacterium Tuberculosis - PMC [pmc.ncbi.nlm.nih.gov]
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